

Comparison of Methyl 4-amino-3-methoxy

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Compound of Interest

Compound Name: Methyl 4-amino-3-methoxybenzoate
Cat. No.: B1297697

A Comparative Analysis of **Methyl 4-amino-3-methoxybenzoate** and Its Structural Isomers for Pharmaceutical Research

This guide provides a detailed comparison of **Methyl 4-amino-3-methoxybenzoate** with its key structural isomers, Methyl 3-amino-4-methoxybenzoate, development by presenting their distinct physicochemical properties, applications as pharmaceutical intermediates, and relevant experimental protocols of these molecules.

Physicochemical and Structural Properties

The location of the amino and methoxy functional groups on the benzoate ring is the primary determinant of the distinct physical and chemical properties. For instance, **Methyl 4-amino-3-methoxybenzoate** is utilized in the preparation of various organic heterocyclic compounds and small molecule inhibitors.

Below is a summary of the key physicochemical properties for **Methyl 4-amino-3-methoxybenzoate** and two of its common isomers.

Property	Methyl 4-amino-3-methoxybenzoate	Met
CAS Number	41608-64-4[2][3][4]	2481
Molecular Formula	C ₉ H ₁₁ NO ₃ [2]	C ₉ H
Molecular Weight	181.19 g/mol [2][4]	181.
IUPAC Name	methyl 4-amino-3-methoxybenzoate[2]	meth
Melting Point	Not specified	82-8
Appearance	Solid[3]	Solid
Synonyms	4-Amino-3-methoxybenzoic acid methyl ester[2]	3-Ar

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// Isomer 2: Methyl 3-amino-4-methoxybenzoate

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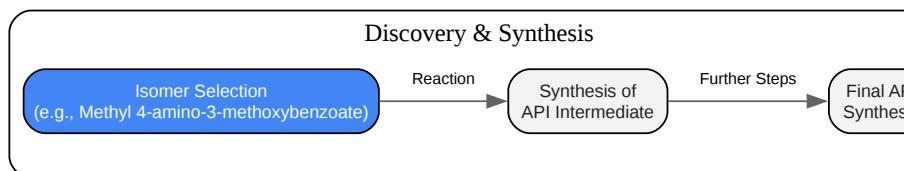
Caption: Chemical structures of the three isomers of aminobenzoate.

Applications in Pharmaceutical Synthesis

Aminobenzoate isomers are valuable intermediates in the synthesis of active pharmaceutical ingredients (APIs).^[5] The specific substitution pattern of these isomers can influence their pharmacological properties and stability.

- **Methyl 4-amino-3-methoxybenzoate:** This isomer serves as a precursor in various organic syntheses. While specific drug synthesis pathways for this isomer have not been detailed, it is used in the synthesis of kinase inhibitors.
- **Methyl 3-amino-4-methoxybenzoate:** The search results did not specify pharmaceutical applications for this isomer.
- **Methyl 4-amino-2-methoxybenzoate:** This isomer is a related compound to key intermediates in various synthetic pathways.

The following diagram illustrates a generalized workflow for utilizing such isomers in a drug development pipeline.



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References

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